

Technical Guide: Safety & Handling of 2-Fluoro-4-methylnicotinonitrile

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Compound of Interest

Compound Name:	2-Fluoro-4-methylnicotinonitrile
CAS No.:	1807136-76-0
Cat. No.:	B3247005

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Executive Summary

2-Fluoro-4-methylnicotinonitrile (Synonyms: 2-Fluoro-4-methylpyridine-3-carbonitrile) is a specialized heterocyclic building block used primarily in the synthesis of bioactive pharmaceutical ingredients.^[1] Its structural core—a pyridine ring substituted with a reactive fluorine at the C2 position and a nitrile group at C3—imparts unique reactivity profiles (specifically S_NAr susceptibility) but also distinct toxicological hazards.

This guide synthesizes data from structural analogs and available vendor safety sheets to establish a robust protocol for handling, storage, and emergency response.

Chemical Identity	Details
IUPAC Name	2-Fluoro-4-methylpyridine-3-carbonitrile
CAS Number	1807136-76-0
Molecular Formula	C ₇ H ₅ FN ₂
Molecular Weight	136.13 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, Methanol, DCM; sparingly soluble in water.[1]

Hazard Identification & GHS Classification

The primary hazards of **2-Fluoro-4-methylnicotinonitrile** stem from its potential to release cyanide ions under metabolic stress and its reactivity toward biological nucleophiles (proteins/DNA) via the labile C2-fluorine.[1]

GHS Label Elements

Based on quantitative structure-activity relationship (QSAR) modeling and data from the homologous 2-Fluoronicotinonitrile (CAS 3939-13-7), the following classifications apply:

- Signal Word:WARNING
- Pictograms:
 - (GHS07)

Hazard Statements (H-Codes)

Code	Hazard Description	Mechanism of Action
H302	Harmful if swallowed.[1]	Metabolic release of cyanide (CN ⁻) or fluoroacetate-like derivatives.[1]
H312	Harmful in contact with skin.	Lipophilic pyridine ring facilitates dermal absorption.
H332	Harmful if inhaled.	Irritation of mucosal membranes; systemic uptake via alveoli.
H315	Causes skin irritation.[2]	Reactive fluorinated electrophile capable of alkylating skin proteins.
H319	Causes serious eye irritation. [2]	Direct chemical insult to corneal epithelium.
H335	May cause respiratory irritation.[2]	Interaction with upper respiratory tract mucosa.

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Mechanisms & Reactivity

Understanding why this compound is hazardous allows for better risk mitigation.

The SNAr Hazard

The fluorine atom at position 2 is highly activated due to the electron-withdrawing nature of the pyridine nitrogen and the adjacent nitrile (cyano) group.[1]

- Risk: This makes the compound an electrophile. It can react with nucleophilic residues (cysteine, lysine) on skin proteins, leading to sensitization or chemical burns upon prolonged contact.
- Incompatibility: Avoid uncontrolled mixing with strong nucleophiles (amines, thiols) or strong bases, as this can generate exothermic reactions or unexpected derivatives.

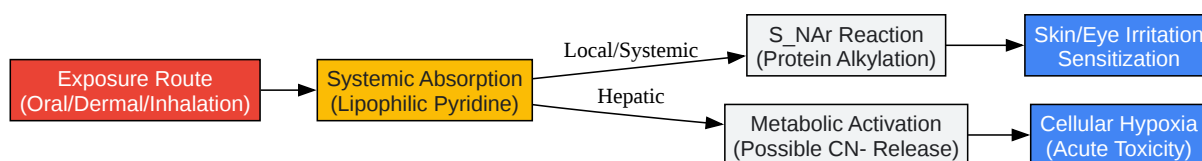
Metabolic Activation (Cyanide Potential)

While the nitrile group (-CN) is generally stable, hepatic metabolism (Cytochrome P450) can potentially liberate cyanide ions, especially if the ring is opened or oxidatively processed.[1]

- Symptoms of Exposure: Headache, dizziness, rapid breathing, nausea (early signs of cellular hypoxia).

Visualizing the Hazard Pathway

The following logic flow illustrates the progression from exposure to physiological impact.



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Figure 1: Toxicological pathway of **2-Fluoro-4-methylnicotinonitrile** from exposure to physiological effect.[1]

Safe Handling Protocols Engineering Controls

- Primary: All handling must occur within a certified Chemical Fume Hood functioning at a face velocity of >100 fpm.
- Secondary: Use a glove box for weighing large quantities (>10g) to prevent dust aerosolization.

Personal Protective Equipment (PPE) Matrix

Body Part	Recommendation	Rationale
Hands	Double Nitrile Gloves (min 0.11 mm thick).[1]	Standard nitrile offers good resistance to pyridines. Double gloving protects against pinholes during fine manipulation.
Eyes	Chemical Safety Goggles.	Safety glasses are insufficient due to the risk of airborne dust entering the eye and reacting with moisture.
Body	Lab Coat + Tyvek Sleeves.	Prevents accumulation of dust on personal clothing.
Respiratory	N95/P100 Respirator (if outside hood).	Only required if engineering controls fail or during spill cleanup.

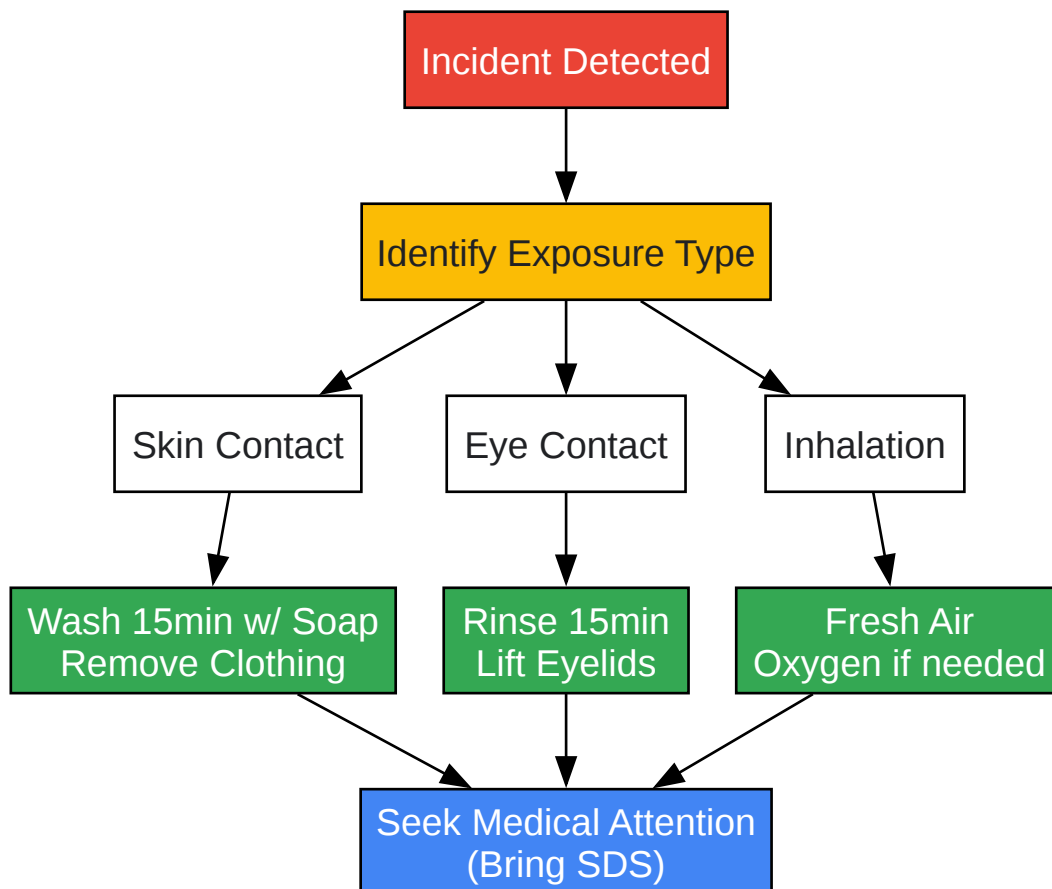
Storage Conditions

- Temperature: 2–8°C (Refrigerated).
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible. The fluorine bond is stable, but the nitrile can hydrolyze under moist, acidic conditions.
- Segregation: Keep away from strong oxidizing agents and strong bases.

Emergency Response & First Aid

Critical Note: Treat all exposures as potentially systemic until proven otherwise.

Exposure Response Workflow



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Figure 2: Immediate decision logic for exposure incidents.[1]

Specific First Aid Measures

- Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes. The lachrymator potential requires thorough irrigation to prevent corneal clouding.
- Skin Contact: Wash with soap and water. Do not use organic solvents (ethanol/acetone) as they may increase the rate of transdermal absorption.
- Ingestion: Rinse mouth with water. Do not induce vomiting unless instructed by a poison control center.

- Antidote Note: While unlikely to release lethal cyanide doses rapidly, medical personnel should be aware of the nitrile functionality. Standard cyanide antidote kits (e.g., Hydroxocobalamin) are rarely needed but should be considered in massive ingestions.

Spill Cleanup[1][2]

- Evacuate the immediate area.
- PPE: Wear full PPE including a P100 respirator.
- Containment: Cover spill with a damp absorbent pad or vermiculite to prevent dust generation.
- Disposal: Collect in a sealed hazardous waste container labeled "Toxic Organic Solid."

Waste Disposal

- Classification: Hazardous Chemical Waste (Toxic/Irritant).
- Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Warning: Incineration may generate Hydrogen Fluoride (HF) and Nitrogen Oxides (NOx). The incinerator must be rated for halogenated organics.

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